

# Lapatinib-d4: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Lapatinib-d4-1*

Cat. No.: *B12404783*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for Lapatinib-d4. Lapatinib-d4 is the deuterium-labeled analog of Lapatinib, a potent oral receptor tyrosine kinase inhibitor that targets both the ErbB-1 (EGFR) and ErbB-2 (HER2) receptors.[1] [2] Due to its properties, Lapatinib-d4 is frequently used as an internal standard in analytical and pharmacokinetic research to ensure the precise quantification of Lapatinib in biological samples.[3] The following information is synthesized from various safety data sheets (SDS) and technical resources to ensure safe laboratory practices.

## Chemical and Physical Properties

Understanding the fundamental properties of Lapatinib-d4 is crucial for its proper handling and storage. While data for the deuterated form is limited, the properties are considered analogous to its parent compound, Lapatinib, and its common salt form, Lapatinib ditosylate.

| Property            | Data   | Source(s) |
|---------------------|--|-----------|
| IUPAC Name          | N-[3-chloro-4-[(3-fluorophenyl)methoxy]phenyl]-6-[5-([2-methanesulfonyl(1,1,2,2- <sup>2</sup> H <sub>4</sub> )ethyl]amino)methyl)furan-2-yl]quinazolin-4-amine |           |
| Synonyms            | N-[3-chloro-4-[(3-fluorophenyl)methoxy]phenyl]-6-[5-[[[2-(methylsulfonyl)ethyl-d4]amino]methyl]-2-furanyl]-4-quinazolinamine, 4-methylbenzenesulfonic acid     | [4]       |
| Molecular Formula   | C <sub>29</sub> H <sub>26</sub> ClFN <sub>4</sub> O <sub>4</sub> S   | [5][6]    |
| Molecular Weight    | 581.1 g/mol  | [5]       |
| Physical Appearance | Yellow Solid   | [5][6]    |
| Solubility          | Water: 0.007 mg/mL (at 25°C for Lapatinib ditoluenesulfonate monohydrate)  | [5]       |
| Storage Temperature | 2 to 8°C   |           |
| Stability           | Stable under recommended storage conditions. Sensitive to light.   | [2][7]    |
| Boiling Point       | 750.7°C (at 760 mmHg for Lapatinib ditosylate)   | [8]       |
| Flash Point         | 407.8°C (for Lapatinib ditosylate)   | [8]       |

## Hazard Identification and Classification

Lapatinib-d4 is classified with several hazards according to the Globally Harmonized System (GHS). Researchers must be aware of these classifications to implement appropriate safety measures.

| Hazard Classification                            | GHS Code | Description  | Source(s) |
|--|----------|--|-----------|
| Acute Toxicity, Oral                             | H302     | Harmful if swallowed                                   | [7]       |
| Skin Corrosion/Irritation                        | H315     | Causes skin irritation                                 | [7][9]    |
| Serious Eye Damage/Eye Irritation                | H319     | Causes serious eye irritation                          | [4][7][9] |
| Specific Target Organ Toxicity (Single Exposure) | H335     | May cause respiratory irritation                       | [7][9]    |
| Reproductive Toxicity                            | H362     | May cause harm to breast-fed children                  | [4]       |
| Chronic Aquatic Toxicity                         | H413     | May cause long lasting harmful effects to aquatic life | [4]       |

## Safe Handling and Personal Protection

Adherence to strict handling protocols is mandatory to minimize exposure and ensure laboratory safety.

## Engineering Controls

Use this substance only in areas with appropriate exhaust ventilation, such as a chemical fume hood, especially when handling the solid form to avoid dust formation.[7][10]

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European

Standard EN166.[6][9]

- Skin Protection: Wear protective gloves and clothing to prevent skin exposure. The selection of suitable gloves depends on the material and manufacturer-specific quality marks.[4][6] Caretakers handling the medicine for patients are advised to wear latex gloves.[11]
- Respiratory Protection: Under normal use conditions with adequate engineering controls, respiratory protection is not typically required.[6] If dust is generated, avoid breathing it.[4][7]

## General Hygiene and Handling Practices

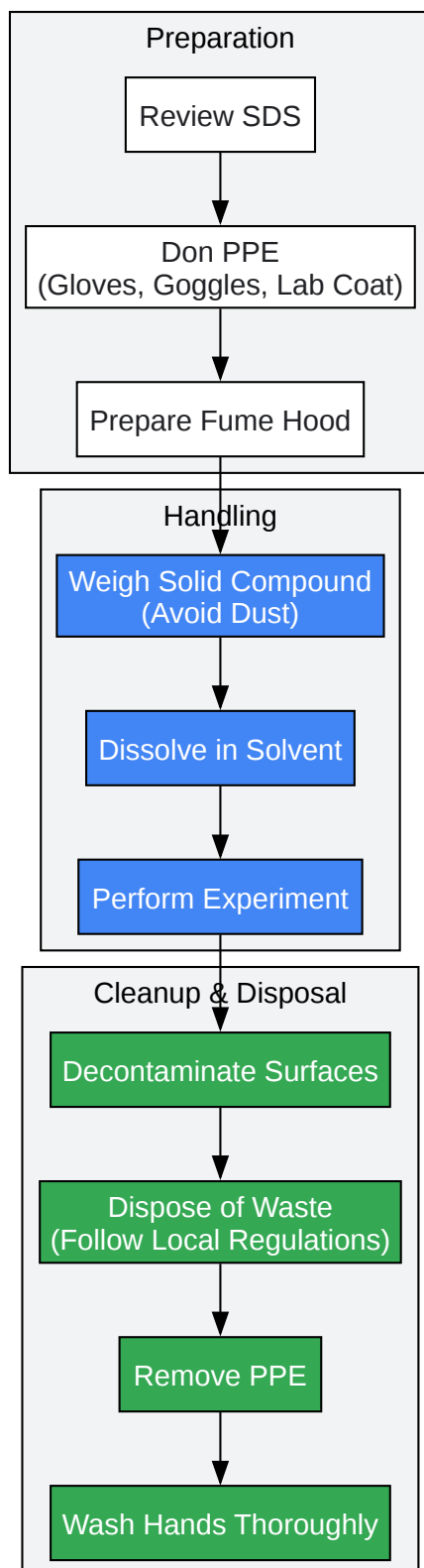
- Wash hands thoroughly with soap and water before breaks, after handling the chemical, and at the end of the workday.[7][11]
- Avoid contact with skin and eyes.[10]
- Do not eat, drink, or smoke when using this product.[7]
- Avoid the formation and inhalation of dust and aerosols.[7][10]
- Keep the substance away from sources of ignition and take precautionary measures against static discharge.[4]

## Storage Conditions

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[7][10]
- The recommended storage temperature is between 2°C and 8°C.
- Protect from direct sunlight and light exposure.[2][7]

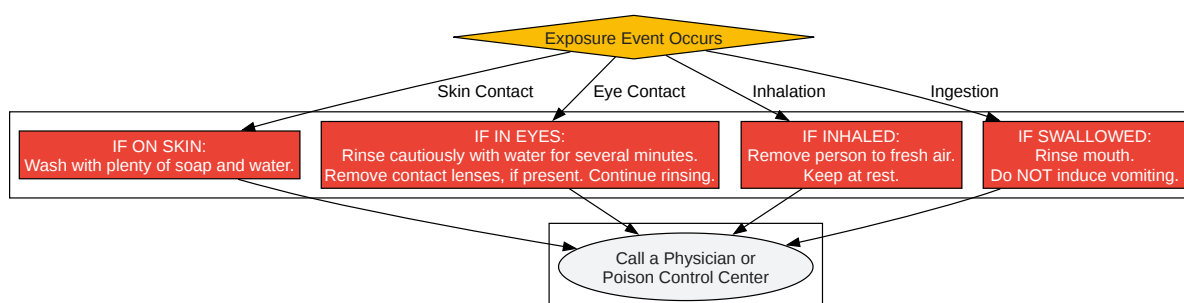
## Experimental Workflow and Safety Procedures

The following diagrams illustrate the recommended workflows for safely handling Lapatinib-d4 and responding to accidental exposures.



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Caption: Workflow for the safe handling of Lapatinib-d4 in a laboratory setting.



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Caption: Decision logic for first aid response to Lapatinib-d4 exposure.[7][9]

## Toxicological Information

Lapatinib is generally well-tolerated, but it exhibits specific toxicities.[12] The most common adverse reactions observed in clinical settings are diarrhea and rash.[1][12][13]

- **Acute Toxicity:** Harmful if swallowed.[7] No specific data is available for dermal or inhalation routes, but it is advised to avoid contact.[9]
- **Skin and Eye Irritation:** Causes skin irritation and serious eye irritation.[7][9] In clinical trials, rash was a common dermatologic event.[12]
- **Reproductive Toxicity:** Can cause harm to breast-fed children.[4] Animal studies indicate the potential for maternal toxicity and fetal harm.[13] Women are advised not to breastfeed during treatment and for one week after the last dose.[13]
- **Cardiac Toxicity:** Cardiac toxicity is rarely seen with lapatinib.[1][12] A review of 44 clinical studies revealed a very low rate of symptomatic or asymptomatic cardiac events.[12]

- Hepatotoxicity: Liver toxicity has been observed in less than 1% of patients in clinical trials and postmarketing experience.[13]
- Carcinogenicity: No data is available regarding the carcinogenic properties of this product.[9]

## First Aid Measures

Immediate and appropriate first aid is critical in the event of an accidental exposure.

- If Inhaled: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[7] Call a physician if you feel unwell.[9]
- If on Skin: Wash off immediately with plenty of soap and water for at least 15 minutes.[7][9] Take off contaminated clothing and wash it before reuse.[7]
- If in Eyes: Rinse cautiously and immediately with plenty of water for several minutes, also under the eyelids.[7][9] Remove contact lenses if present and easy to do, and continue rinsing.[7] Get medical attention.[9]
- If Swallowed: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[7]

## Stability and Reactivity

- Chemical Stability: The product is stable under recommended storage conditions.[7]
- Conditions to Avoid: Incompatible products and conditions such as excess heat.[6]
- Incompatible Materials: Strong acids, alkalis, strong oxidizing agents, and strong reducing agents.[6][7]
- Hazardous Decomposition Products: Under fire conditions, thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides, nitrogen oxides (NOx), sulfur oxides, hydrogen chloride, and hydrogen fluoride.[9]

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